

Commercial Availability and Suppliers of (S)-(+)-Ibuprofen-d3: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(+)-Ibuprofen-d3

Cat. No.: B15569609

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, suppliers, and technical specifications of **(S)-(+)-Ibuprofen-d3**. It is intended to serve as a valuable resource for researchers, scientists, and drug development professionals who require this stable isotope-labeled compound for their studies. This guide includes a summary of suppliers and their product specifications, detailed experimental protocols for its use as an internal standard, and a visualization of the relevant biological pathway.

Introduction to (S)-(+)-Ibuprofen-d3

(S)-(+)-Ibuprofen-d3 is the deuterated form of (S)-(+)-Ibuprofen, the pharmacologically active enantiomer of the non-steroidal anti-inflammatory drug (NSAID) Ibuprofen. The three deuterium atoms on the methyl group provide a distinct mass shift, making it an ideal internal standard for quantitative analysis of ibuprofen and its enantiomers by mass spectrometry-based techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Its use is critical in pharmacokinetic studies, drug metabolism research, and clinical trial sample analysis to ensure accuracy and precision.

Commercial Availability and Suppliers

(S)-(+)-Ibuprofen-d3 is available from a range of chemical suppliers specializing in reference standards and isotopically labeled compounds. The table below summarizes the offerings from several prominent suppliers. Please note that availability and product specifications are subject

to change, and it is recommended to consult the supplier's website or contact them directly for the most current information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Iso topic Enrichment	Notes
MedchemExpress	(S)-(+)-Ibuprofen-d3	1329643-44-8	C ₁₃ H ₁₅ D ₃ O ₂	209.31	Purity: 99.96% [1]	Also offers racemic Ibuprofen-d3.
Cayman Chemical	(±)-Ibuprofen-d3	121662-14-4	C ₁₃ H ₁₅ D ₃ O ₂	209.3	≥98% chemical purity, ≥99% deuterated forms (d ₁ -d ₃) [2]	Primarily offers the racemic mixture.
LGC Standards	(S)-(+)-Ibuprofen-d3	1329643-44-8	C ₁₃ H ₁₅ D ₃ O ₂	209.3	>95% (HPLC) [3]	Also provides racemic Ibuprofen-d3.
Achemtek	(S)-Ibuprofen D3	1329643-44-8	C ₁₃ H ₁₅ D ₃ O ₂	209.3	98+% [4]	Offers both the S-enantiomer and racemic form.
Simson Pharma	(S)-Ibuprofen-d3	1329643-44-8	C ₁₃ H ₁₅ D ₃ O ₂	209.31	Certificate of Analysis available upon request. [5]	Also lists racemic Ibuprofen-d3. [6]
Acanthus Research	(S)-Ibuprofen-D3	N/A	C ₁₃ H ₁₅ D ₃ O ₂	-	Certificate of Analysis available	-

upon
request.[\[7\]](#)Certificate
of Analysis
available
upon
request.Also offers
other
deuterated
ibuprofen
derivatives.
[\[8\]](#)

Santa Cruz Biotechnol ogy	(S)-(+)- Ibuprofen- d3	51146-56- 6 (unlabeled)	$C_{13}H_{15}D_3O$ 2	209.3
---------------------------------	------------------------------	-------------------------------	-------------------------	-------

Toronto Research Chemicals (TRC)	(S)-(+)- Ibuprofen- d3	1329643- 44-8	$C_{13}H_{15}D_3O$ 2	209.3
---	------------------------------	------------------	-------------------------	-------

Purity by
HPLC: Not
less than
90%[\[9\]](#)Primarily
offers the
racemic
mixture.

Clearsynth	Ibuprofen- d3	121662- 14-4	$C_{13}H_{15}D_3O$ 2	209.30
------------	------------------	-----------------	-------------------------	--------

Technical Data

The following table provides a more detailed summary of the technical specifications for **(S)-(+)-Ibuprofen-d3** and its racemic counterpart, as available from various suppliers.

Parameter	(S)-(+)-Ibuprofen-d3	(±)-Ibuprofen-d3
CAS Number	1329643-44-8	121662-14-4
Synonyms	(+)-Ibuprofen-d3, (S)-2-(4-Isobutylphenyl)propanoic Acid-d3	DL-Ibuprofen-d3, α-(methyl-d3)-4-(2-methylpropyl)-benzeneacetic acid
Molecular Formula	C ₁₃ H ₁₅ D ₃ O ₂	C ₁₃ H ₁₅ D ₃ O ₂
Molecular Weight	209.31 g/mol	209.30 g/mol
Appearance	White to off-white solid	Crystalline solid
Purity (Chemical)	Typically ≥95-99% (HPLC)	Typically ≥98%
Isotopic Enrichment	Not always specified for the enantiomer	≥99% deuterated forms (d ₁ -d ₃) [2]
Storage	-20°C is commonly recommended.	-20°C is commonly recommended.
Solubility	Soluble in organic solvents such as methanol, ethanol, DMSO, and DMF.	Soluble in organic solvents such as ethanol, DMSO, and DMF.[2]

Experimental Protocols

(S)-(+)-Ibuprofen-d3 is predominantly used as an internal standard for the quantification of ibuprofen enantiomers in biological matrices. Below are detailed methodologies adapted from published research articles.

LC-MS/MS Method for Enantioselective Determination of Ibuprofen in Plasma

This protocol is based on a validated method for the simultaneous separation and quantification of ibuprofen enantiomers in dog plasma.

4.1.1. Materials and Reagents

- **(S)-(+)-Ibuprofen-d3** (Internal Standard)

- (S)-(+)-Ibuprofen and (R)-(-)-Ibuprofen reference standards
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid
- Water (HPLC grade)
- Ethyl acetate
- Methyl tertiary-butyl ether
- Control plasma (e.g., beagle dog plasma)

4.1.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.
- Chiral HPLC column (e.g., CHIRALCEL® OJ-3R, 150 x 4.6 mm, 3 µm)

4.1.3. Preparation of Standard and QC Samples

- Prepare stock solutions of (S)-(+)-Ibuprofen, (R)-(-)-Ibuprofen, and **(S)-(+)-Ibuprofen-d3** in methanol at a concentration of 1 mg/mL.
- Prepare working standard solutions by serially diluting the stock solutions with methanol to achieve a range of concentrations for the calibration curve.
- Prepare quality control (QC) samples by spiking control plasma with known concentrations of the ibuprofen enantiomers.

4.1.4. Sample Preparation (Liquid-Liquid Extraction)

- To 10 µL of plasma sample, add the internal standard solution (**(S)-(+)-Ibuprofen-d3**).

- Perform liquid-liquid extraction by adding a mixture of ethyl acetate and methyl tertiary-butyl ether (e.g., 7:3 v/v).
- Vortex the mixture and then centrifuge to separate the organic and aqueous layers.
- Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

4.1.5. LC-MS/MS Conditions

- Mobile Phase: Isocratic elution with a mixture of 0.008% formic acid in water and methanol.
- Flow Rate: 0.4 mL/min.
- Column Temperature: As recommended for the specific chiral column.
- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Ibuprofen enantiomers: m/z 205.1 > 160.9
 - **(S)-(+)-Ibuprofen-d3** (IS): m/z 208.1 > 163.9

4.1.6. Data Analysis

- Construct calibration curves by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte.
- Determine the concentration of ibuprofen enantiomers in the unknown samples by interpolating from the calibration curve.

GC-MS Method for the Determination of Ibuprofen in Plasma

This protocol outlines a general procedure for the analysis of ibuprofen using a deuterated internal standard, which can be adapted for enantioselective analysis with a chiral GC column.

4.2.1. Materials and Reagents

- (±)-Ibuprofen-d3 or **(S)-(+)-Ibuprofen-d3** (Internal Standard)
- Ibuprofen reference standard
- Ethyl acetate
- Acetonitrile
- Pentafluorobenzyl (PFB) bromide (derivatizing agent)
- N,N-Diisopropylethylamine (catalyst)
- Acetate buffer (1M, pH 4.9)
- Control plasma

4.2.2. Instrumentation

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS).
- Chiral capillary column for enantiomeric separation.

4.2.3. Sample Preparation and Derivatization

- Dilute 10 µL of plasma with 80 µL of acetate buffer.
- Add the internal standard solution.
- Extract with ethyl acetate (2 x 500 µL).
- Evaporate the combined organic layers to dryness.
- Derivatize the residue with PFB bromide in anhydrous acetonitrile using N,N-diisopropylethylamine as a catalyst.

4.2.4. GC-MS Conditions

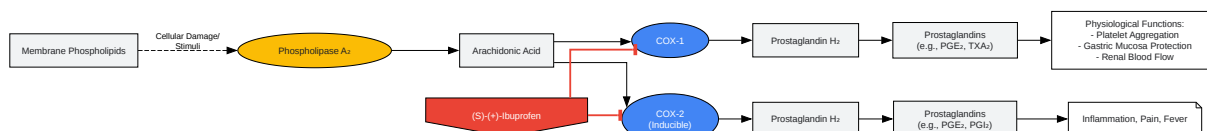
- Injection Mode: Splitless.
- Carrier Gas: Helium.
- Temperature Program: Optimize for the separation of the derivatized ibuprofen enantiomers on the specific chiral column.
- Ionization Mode: Electron Ionization (EI).
- Selected Ion Monitoring (SIM) or MRM:
 - d0-Ibuprofen derivative fragment: m/z 205
 - d3-Ibuprofen derivative fragment: m/z 208

4.2.5. Data Analysis

- Similar to the LC-MS/MS method, use the peak area ratio of the analyte to the internal standard to construct a calibration curve and quantify the analyte in unknown samples.

Mechanism of Action of Ibuprofen

Ibuprofen exerts its anti-inflammatory, analgesic, and antipyretic effects primarily through the non-selective inhibition of the cyclooxygenase (COX) enzymes, COX-1 and COX-2. The (S)-(+)-enantiomer is the more potent inhibitor of these enzymes. The following diagram illustrates the COX inhibition pathway.

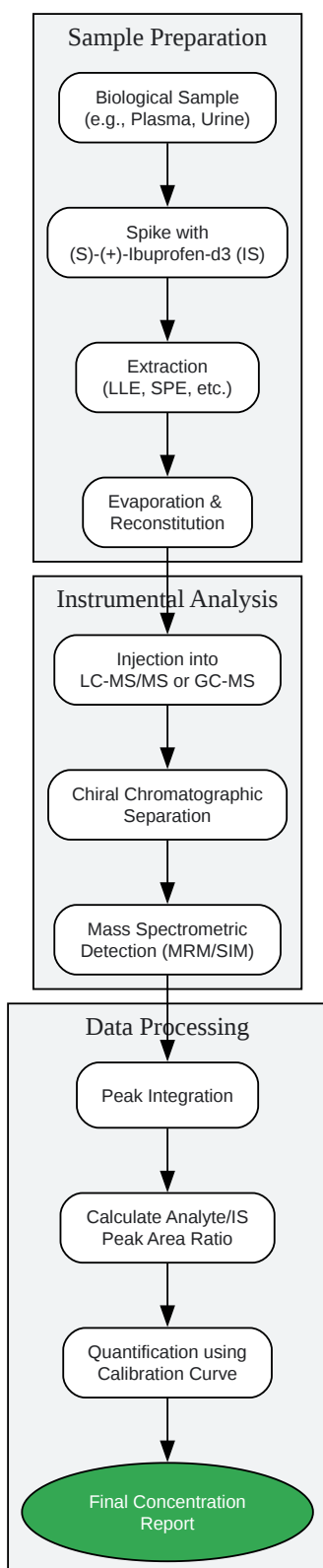


[Click to download full resolution via product page](#)

Figure 1. Simplified signaling pathway of Ibuprofen's inhibition of COX-1 and COX-2.

Experimental Workflow

The general workflow for utilizing **(S)-(+)-Ibuprofen-d3** as an internal standard in a typical bioanalytical study is depicted below.



[Click to download full resolution via product page](#)

Figure 2. General experimental workflow for bioanalysis using (S)-(+)-ibuprofen-d3.

Conclusion

(S)-(+)-Ibuprofen-d3 is a readily available and essential tool for researchers in drug development and related scientific fields. Its use as an internal standard provides the necessary accuracy and precision for the quantification of ibuprofen enantiomers in various biological matrices. This guide has provided a comprehensive overview of its commercial suppliers, technical specifications, and detailed experimental protocols to facilitate its effective use in the laboratory. The provided diagrams offer a clear visualization of its mechanism of action and its application in a typical experimental workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. (S)-(+)-Ibuprofen-d3 | TRC-I140012-2.5MG | LGC Standards [lgcstandards.com]
- 4. achemtek.com [achemtek.com]
- 5. (S)-Ibuprofen-d3 | CAS No- 1329643-44-8 | Simson Pharma Limited [simsonpharma.com]
- 6. Ibuprofen D3 | CAS No- 121662-14-4 | Simson Pharma Limited [simsonpharma.com]
- 7. (S)-Ibuprofen-D3 - Acanthus Research [acanthusresearch.com]
- 8. scbt.com [scbt.com]
- 9. clearsynth.com [clearsynth.com]
- To cite this document: BenchChem. [Commercial Availability and Suppliers of (S)-(+)-Ibuprofen-d3: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15569609#commercial-availability-and-suppliers-of-s-ibuprofen-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com